

DHFR-IN-3: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: DHFR-IN-3

Cat. No.: B163047

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **DHFR-IN-3**, a potent inhibitor of dihydrofolate reductase (DHFR).

DHFR-IN-3 is a chemical compound investigated for its inhibitory activity against dihydrofolate reductase, an essential enzyme in the folate metabolic pathway. Its chemical formula is $C_8H_7BrN_4$, with a molecular weight of 239.07 g/mol and a CAS number of 137553-43-6.^[1] Understanding its solubility and proper handling is critical for accurate and reproducible experimental results.

Data Presentation: Solubility of DHFR-IN-3

The solubility of **DHFR-IN-3** has been determined in various common laboratory solvents. The following table summarizes the available quantitative data for easy comparison. It is important to note that for aqueous-based solutions, co-solvents are necessary to achieve and maintain solubility.

Solvent System	Concentration	Observations
Dimethyl Sulfoxide (DMSO)	Up to 100 mg/mL (418.29 mM)	Requires sonication for complete dissolution. ^[2] It is recommended to use newly opened DMSO as it is hygroscopic, and absorbed water can affect solubility. ^[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (10.46 mM)	A clear solution is obtained. ^[1] ^[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (10.46 mM)	Forms a clear solution.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (10.46 mM)	Results in a clear solution.

Note: While specific quantitative data for solubility in ethanol and PBS alone is not readily available, the requirement of co-solvents for aqueous solutions suggests that the solubility of **DHFR-IN-3** in purely aqueous buffers like PBS is low.

Experimental Protocols

Protocol 1: Preparation of a DHFR-IN-3 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **DHFR-IN-3** in DMSO, which can be stored for later use.

Materials:

- **DHFR-IN-3** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional, but recommended)

- Sterile microcentrifuge tubes or vials

Procedure:

- Weigh the desired amount of **DHFR-IN-3** powder in a sterile microcentrifuge tube or vial.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 25 mg/mL stock solution, add 1 mL of DMSO to 25 mg of **DHFR-IN-3**).
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect from light.

Protocol 2: Preparation of a **DHFR-IN-3** Working Solution for In Vitro Assays

This protocol details the preparation of a working solution of **DHFR-IN-3** by diluting the DMSO stock solution into an aqueous buffer containing co-solvents. This method is suitable for cell-based assays and other in vitro experiments.

Materials:

- **DHFR-IN-3** DMSO stock solution (from Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (0.9% NaCl)
- Sterile conical tubes

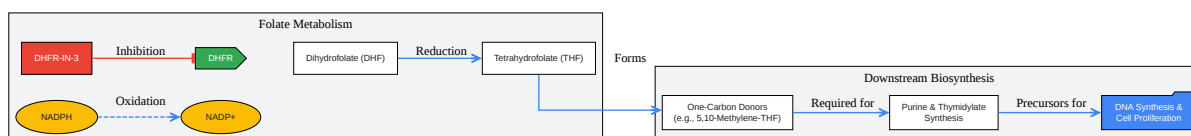
Procedure:

- To prepare a 1 mL working solution with a final **DHFR-IN-3** concentration of ≥ 2.5 mg/mL, begin by adding 400 μ L of PEG300 to a sterile conical tube.
- Add 100 μ L of the 25 mg/mL **DHFR-IN-3** DMSO stock solution to the PEG300 and mix thoroughly by vortexing.
- Add 50 μ L of Tween-80 to the mixture and vortex again until the solution is homogeneous.
- Add 450 μ L of saline to the tube to bring the final volume to 1 mL.
- Vortex the final solution to ensure it is well-mixed and clear.
- This working solution is now ready for use in your experiment. It is recommended to prepare this solution fresh for each experiment.

Visualizations

Dihydrofolate Reductase (DHFR) Metabolic Pathway

The following diagram illustrates the central role of DHFR in the folate metabolic pathway, which is crucial for the synthesis of nucleotides and amino acids. DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF is then utilized in various one-carbon transfer reactions essential for cellular proliferation. DHFR inhibitors like **DHFR-IN-3** block this critical step.

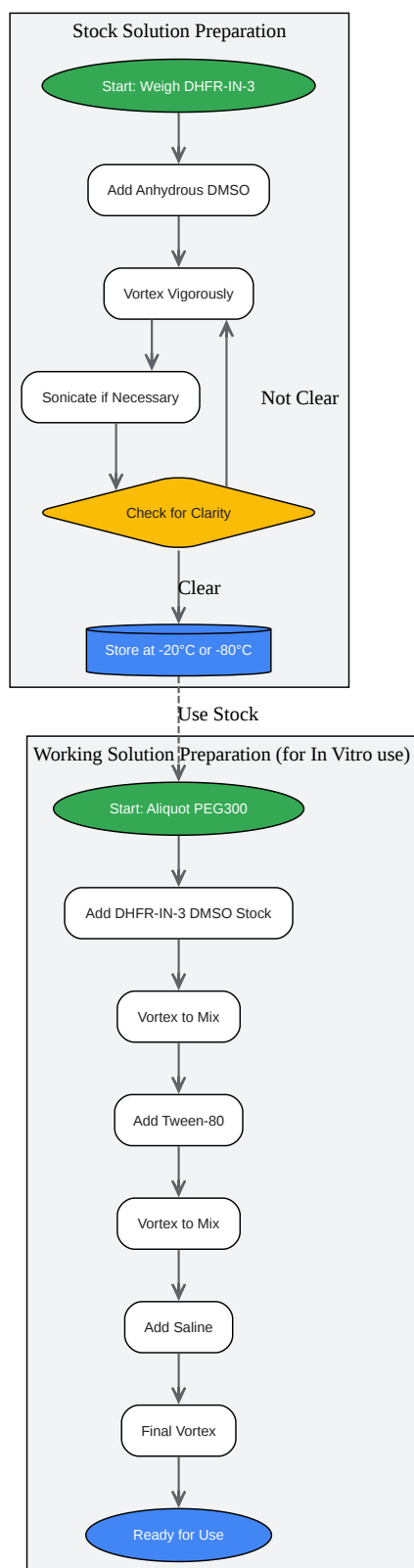


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Caption: The DHFR metabolic pathway and the inhibitory action of **DHFR-IN-3**.

Experimental Workflow for DHFR-IN-3 Solution Preparation

This diagram outlines the logical steps for preparing both stock and working solutions of **DHFR-IN-3** for experimental use. Following this workflow ensures consistency and accuracy in compound handling.



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Caption: Workflow for preparing **DHFR-IN-3** stock and working solutions.

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References

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